

Pyridine-4-thiol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *pyridine-4-thiol*

Cat. No.: *B7777008*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety, handling, and Material Safety Data Sheet (MSDS) information for **pyridine-4-thiol** (also known as 4-mercaptopyridine). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment when working with this compound.

Hazard Identification and Classification

Pyridine-4-thiol is classified as a hazardous substance. It is crucial to be aware of its potential health effects and physical hazards. The compound is known to cause skin, eye, and respiratory irritation.^{[1][2]} It may also be harmful if swallowed.

Table 1: GHS Hazard Statements

Code	Hazard Statement	Classification
H302	Harmful if swallowed.	Acute Toxicity, Oral (Category 4)
H315	Causes skin irritation.[1][2]	Skin Corrosion/Irritation (Category 2)[1]
H317	May cause an allergic skin reaction.	---
H319	Causes serious eye irritation. [1][2]	Serious Eye Damage/Eye Irritation (Category 2A)[1]
H335	May cause respiratory irritation.[1][2]	Specific target organ toxicity — single exposure (Category 3), Respiratory system[1]

This table is based on GHS classifications and may vary slightly between suppliers.

First Aid Measures

In the event of exposure to **pyridine-4-thiol**, immediate and appropriate first aid is critical. The following table outlines the recommended procedures.

Table 2: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or they feel unwell, seek immediate medical attention. [1]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. [1] If skin irritation occurs or persists, get medical advice/attention. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. [1] Remove contact lenses if present and easy to do so. Continue rinsing. [1] Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention. [1]

Handling and Storage

Proper handling and storage procedures are paramount to minimizing the risks associated with **pyridine-4-thiol**.

Safe Handling

- Ventilation: Always handle **pyridine-4-thiol** in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)[\[4\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile or neoprene), chemical splash goggles, and a lab coat.[\[3\]](#)[\[5\]](#)
- Hygiene: Avoid breathing dust or fumes.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[6\]](#)
- Ignition Sources: Keep away from heat, sparks, and open flames.[\[3\]](#)

Storage Conditions

- Container: Keep the container tightly closed in a dry and well-ventilated place.[1]
- Atmosphere: For long-term storage, it is recommended to store under an inert atmosphere, such as nitrogen.[1]
- Temperature: Store in a cool place; some suppliers recommend freezer storage.[1]
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when working with **pyridine-4-thiol**. The following table summarizes the recommended PPE for various laboratory tasks.

Table 3: Recommended Personal Protective Equipment

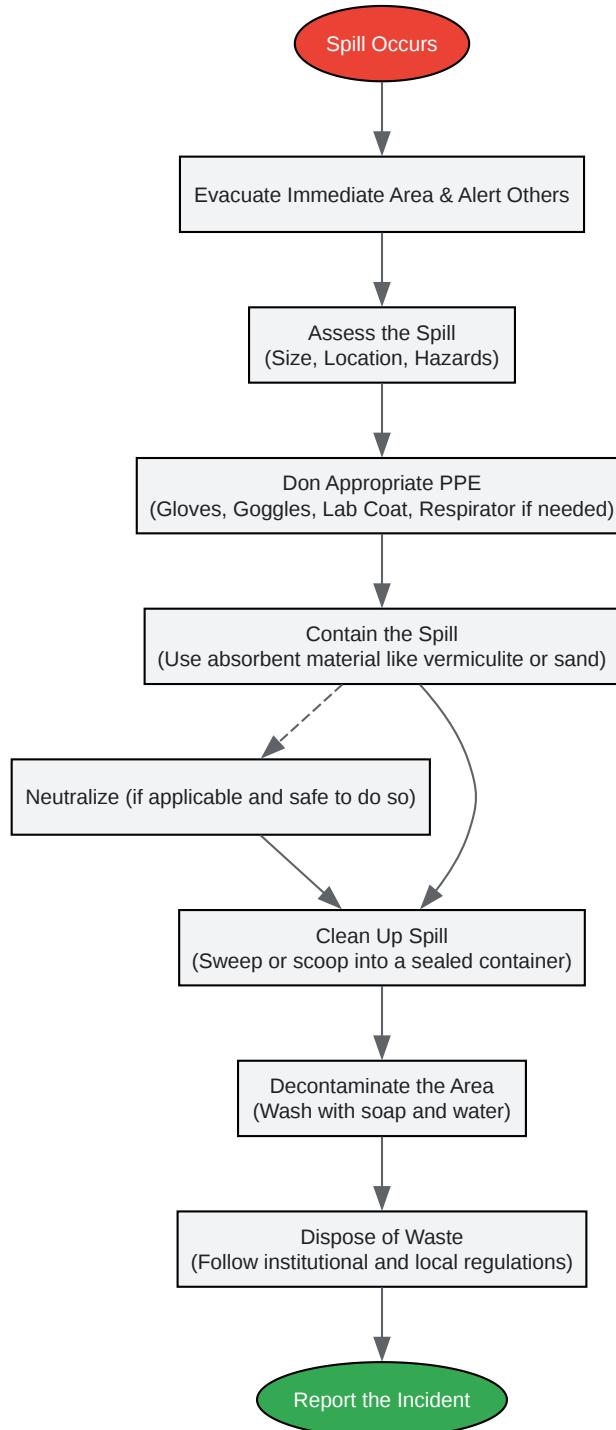
Operation	Eye Protection	Hand Protection	Body Protection
Weighing and Aliquoting (Solid)	Safety glasses with side shields or chemical splash goggles.[5]	Nitrile or neoprene gloves (double-gloving is recommended).[5]	Laboratory coat.[5]
Solution Preparation	Chemical splash goggles.[5]	Nitrile or neoprene gloves.[5]	Laboratory coat.[5]
Conducting Reactions	Chemical splash goggles and a face shield.[5]	Nitrile or neoprene gloves.[5]	Chemical-resistant laboratory coat or apron.[5]
Waste Disposal	Chemical splash goggles.[5]	Nitrile or neoprene gloves.[5]	Laboratory coat.[5]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Spill Response Workflow

Pyridine-4-thiol Spill Response Workflow



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Caption: A logical workflow for handling a **pyridine-4-thiol** spill.

Cleanup Procedures

- Minor Spills: For small spills, avoid generating dust.[\[6\]](#) Use dry clean-up procedures.[\[6\]](#)
Sweep or vacuum the material and place it into a suitable, labeled container for disposal.[\[1\]](#)
[\[6\]](#)
- Major Spills: For larger spills, alert emergency services.[\[6\]](#) Prevent the spillage from entering drains or waterways.[\[6\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[7\]](#)
- Specific Hazards: During a fire, hazardous decomposition products such as nitrogen oxides, carbon oxides, and sulfur oxides may be formed.[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Toxicological and Physical Properties

While comprehensive toxicological data is not available for **pyridine-4-thiol**, some information has been reported. It is characterized as a yellow powder with a stench.[\[1\]](#)[\[8\]](#)

Table 4: Toxicological and Physical Data

Property	Value
Acute Toxicity	Intravenous LD50 (mouse) = 178 mg/kg [2] [8]
Molecular Formula	C5H5NS [1]
Molecular Weight	111.16 g/mol [1]
Appearance	Yellow powder [8]
Odor	Stench [1]

Note: The toxicological properties have not been fully investigated.[\[1\]](#)

Experimental Protocols

Detailed experimental methodologies for specific research applications of **pyridine-4-thiol** are beyond the scope of this safety guide. Researchers should consult peer-reviewed literature and established laboratory protocols for specific experimental setups. The synthesis of **pyridine-4-thiol** can be achieved through methods such as the reaction of a halogenated pyridine with sodium hydride or the reaction of pyridine-4-mercaptop with a base.[\[9\]](#)

This guide is intended to provide a comprehensive overview of the safety and handling of **pyridine-4-thiol**. Always consult the most up-to-date Safety Data Sheet from your supplier before use and adhere to all institutional and local safety regulations.

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